

An In-depth Technical Guide to the Physical Properties of 3'-Methylacetophenone

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Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3'-Methylacetophenone** (CAS No. 585-74-0), with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research, development, and quality control, offering precise data and standardized methodologies for property determination.

Core Physical and Chemical Properties

3'-Methylacetophenone, also known as 3-acetyltoluene or methyl m-tolyl ketone, is an aromatic ketone with the chemical formula $C_9H_{10}O$.^{[1][2]} It presents as a colorless to light yellow liquid and is utilized as an intermediate in the synthesis of pharmaceuticals and other organic compounds.^{[1][3][4]}

Data Summary

The following table summarizes the key quantitative physical properties of **3'-Methylacetophenone**, compiled from various chemical data sources.

Property	Value	Units
Melting Point	-9[1][3][5][6][7][8][9]	°C
	15.8[10]	°F
Boiling Point	218 - 220[3][6][7][8][9][10]	°C (at 760 mmHg)
	424.4 - 428[10]	°F (at 760 mmHg)
Density	0.986[3][6][7][8]	g/mL (at 25 °C)
Molecular Weight	134.18[1][2][6]	g/mol
Flash Point	85[5][6][10]	°C
	185[3][8][9]	°F
Refractive Index	1.529 (n _{20/D})[3][6][7][8]	

Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is critical for compound identification and purity assessment. The following sections detail standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

Since **3'-Methylacetophenone** has a melting point of -9 °C, this procedure would be conducted at sub-ambient temperatures, typically using a cryostat or a specialized low-temperature melting point apparatus. The fundamental principle remains the same as the standard capillary method.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

Apparatus:

- Low-temperature melting point apparatus or cryostat

- Sealed glass capillary tubes (1 mm internal diameter)
- Calibrated low-temperature thermometer or digital probe
- Cooling bath (e.g., dry ice/acetone or liquid nitrogen)

Procedure:

- **Sample Preparation:** A small amount of solidified **3'-Methylacetophenone** is finely powdered. The open end of a capillary tube is tapped into the powder until a packed column of 2-3 mm is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating/cooling block of the apparatus, adjacent to the temperature sensor.
- **Cooling:** The apparatus block is cooled to a temperature well below the expected melting point (e.g., -20 °C).
- **Heating and Observation:** The temperature is then increased at a slow, controlled rate (e.g., 1-2 °C per minute).
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the last solid crystal melts. The melting range is reported as T1-T2.

Boiling Point Determination (Siwoloboff Method)

The Siwoloboff method is a common micro-scale technique for determining the boiling point of a liquid, requiring only a small sample volume.^[10]

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. At this temperature, a rapid and continuous stream of bubbles will emerge from a capillary tube submerged in the heated liquid.

Apparatus:

- Thiele tube or an oil bath in a beaker^{[5][6]}

- High-boiling point oil (e.g., mineral oil)
- Small-diameter test tube (fusion tube)
- Capillary tube, sealed at one end
- Calibrated thermometer
- Rubber band or wire for attachment
- Heat source (Bunsen burner or hot plate)

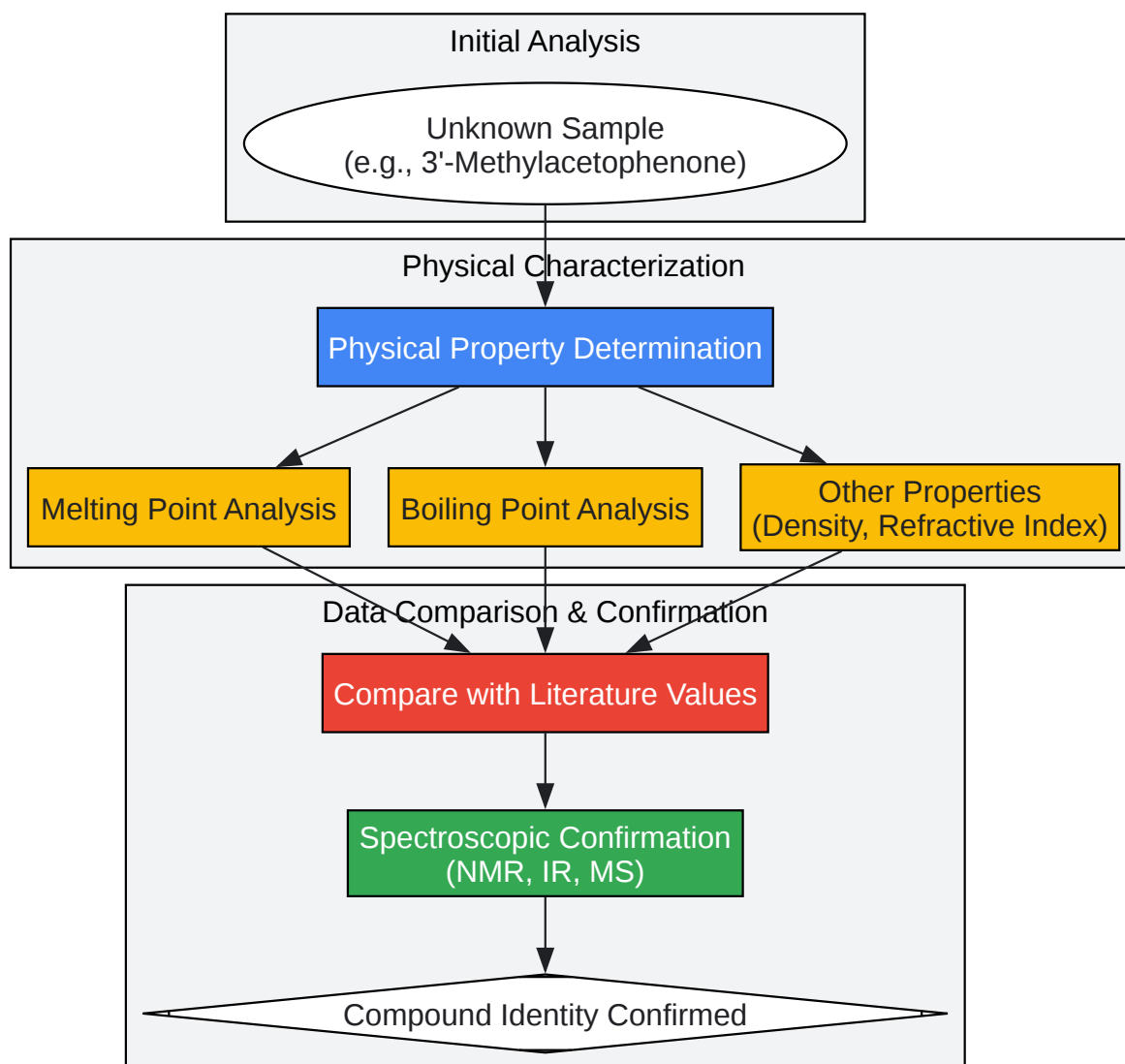
Procedure:

- **Sample Preparation:** Approximately 0.5 mL of **3'-Methylacetophenone** is placed into the small test tube.
- **Capillary Insertion:** The capillary tube is placed into the test tube with its open end down.
- **Assembly:** The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** The entire assembly is immersed in the Thiele tube's oil bath, ensuring the oil level is above the sample but below the top of the test tube. The side arm of the Thiele tube is gently heated.^[1]
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. When the boiling point is reached, a vigorous and continuous stream of vapor bubbles will emerge from the capillary tip.^[11]
- **Data Recording:** The heat source is removed. The liquid will begin to cool. The boiling point is the temperature recorded at the exact moment the stream of bubbles stops and the liquid is drawn up into the capillary tube.^{[1][10]}

Logical Workflow Visualization

For researchers, determining physical properties is a key step in the overall process of identifying or confirming the structure of a chemical compound. The following diagram

illustrates a typical workflow.



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Caption: Logical workflow for chemical compound identification.

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